

Unraveling the Molecular Targets of NCC007: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCC007

Cat. No.: B609492

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the molecular targets of **NCC007**, a dual inhibitor of Casein Kinase I α (CKI α) and Casein Kinase I δ (CKI δ). This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the associated signaling pathways to facilitate a deeper understanding of **NCC007**'s mechanism of action for research and drug development purposes.

Core Molecular Targets and Quantitative Inhibitory Activity

NCC007 has been identified as a potent inhibitor of two key members of the Casein Kinase I family, CKI α and CKI δ . The inhibitory activity of **NCC007** has been quantified by determining its half-maximal inhibitory concentration (IC₅₀) against these two kinases.

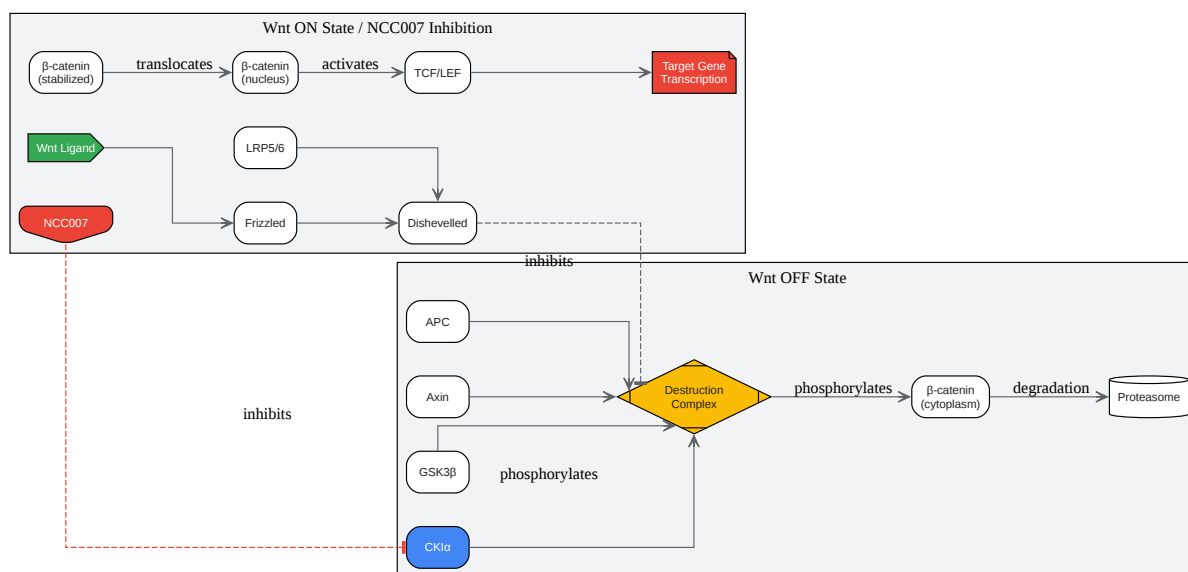
Target	IC ₅₀ (μM)
Casein Kinase I α (CKI α)	1.8
Casein Kinase I δ (CKI δ)	3.6

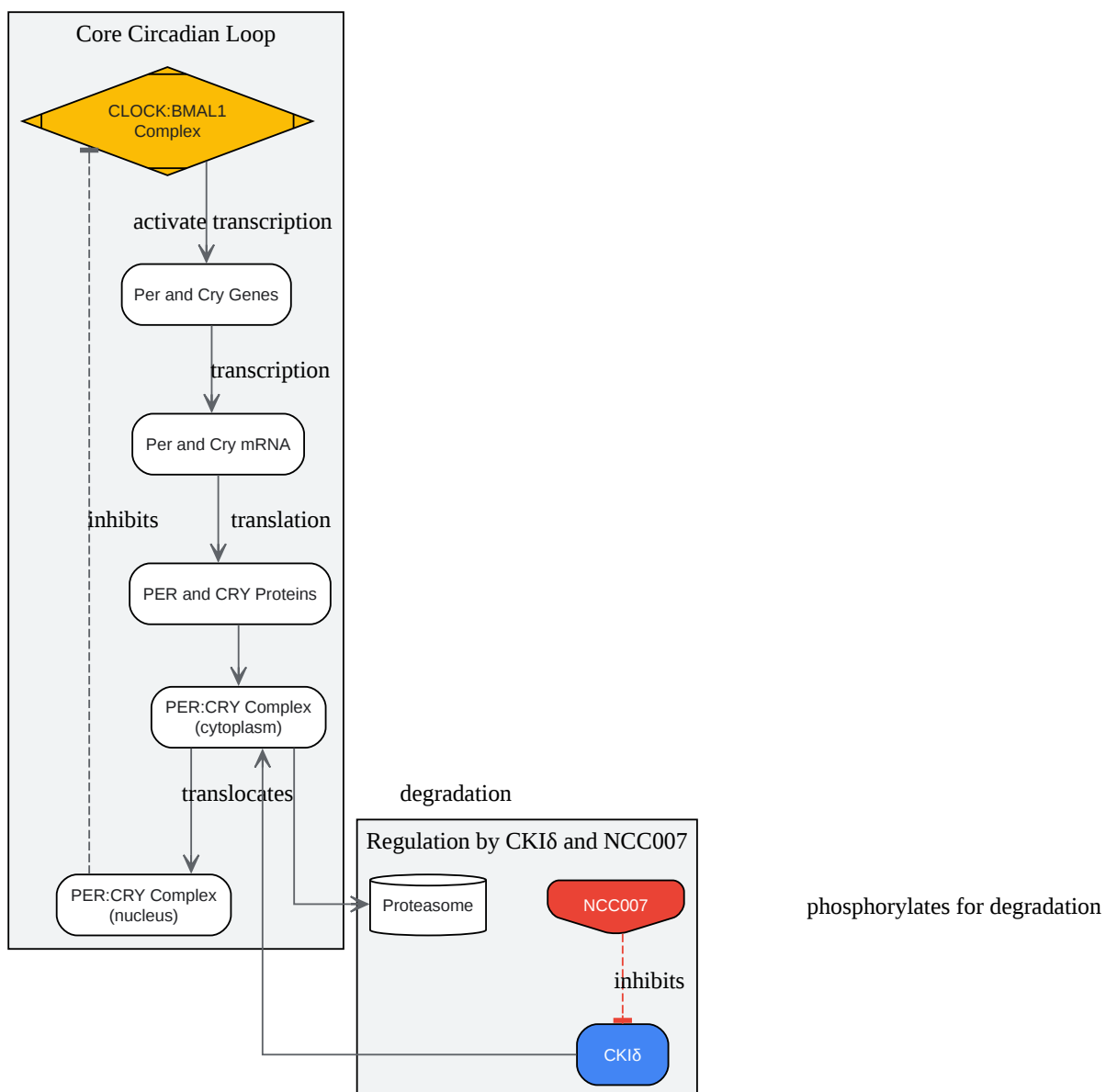
Signaling Pathways Modulated by NCC007

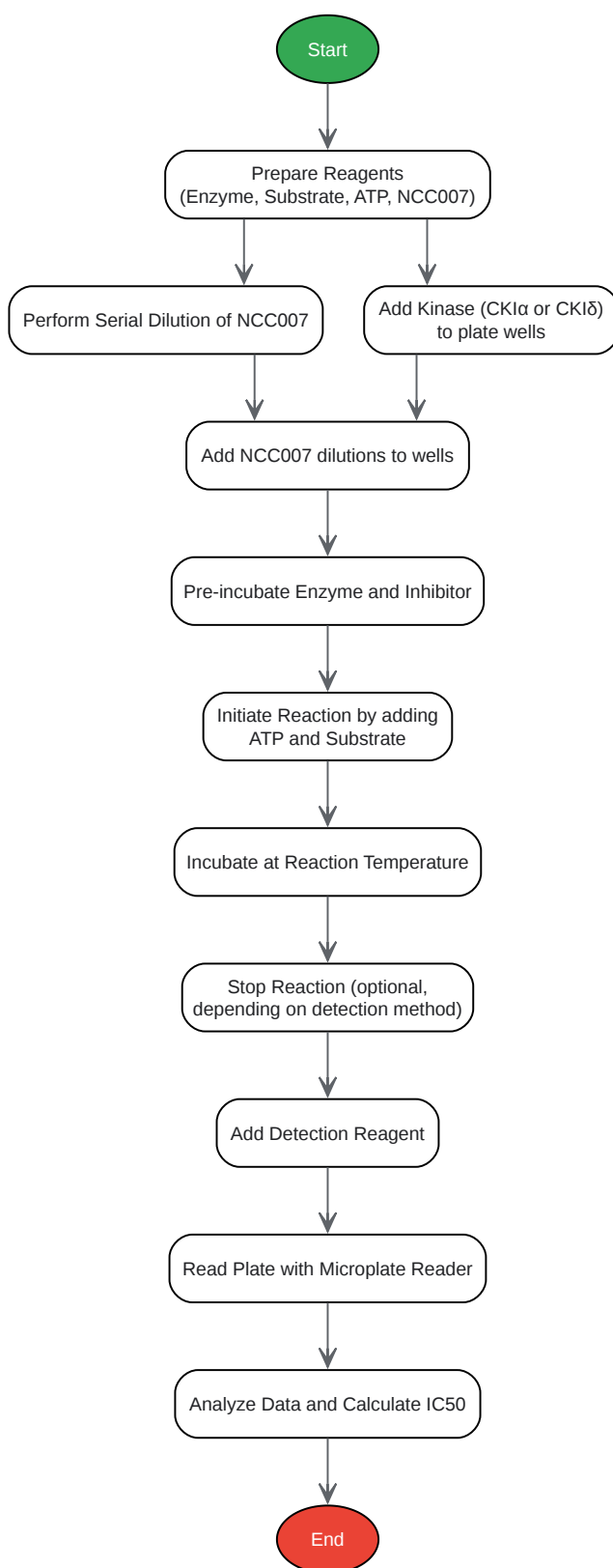
The primary molecular targets of **NCC007**, CKI α and CKI δ , are integral components of distinct and critical cellular signaling pathways. Inhibition of these kinases by **NCC007** can therefore significantly impact these pathways.

Casein Kinase I α (CKI α) and the Wnt/ β -catenin Signaling Pathway

CKI α is a crucial negative regulator of the canonical Wnt/ β -catenin signaling pathway.^[1] In the absence of a Wnt ligand, CKI α participates in a "destruction complex" that phosphorylates β -catenin, marking it for ubiquitination and subsequent proteasomal degradation.^[1] By inhibiting CKI α , **NCC007** can lead to the stabilization and accumulation of β -catenin, which then translocates to the nucleus to activate the transcription of Wnt target genes.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Casein kinase 1 α : biological mechanisms and theranostic potential - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unraveling the Molecular Targets of NCC007: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609492#understanding-the-molecular-targets-of-ncc007]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com